

Personal protective equipment for handling Diethylene glycol monovinyl ether

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Compound of Interest

Compound Name: Diethylene glycol monovinyl ether

Cat. No.: B1213670

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Essential Safety and Handling Guide: Diethylene Glycol Monovinyl Ether

This guide provides immediate, essential safety and logistical information for handling **Diethylene glycol monovinyl ether** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational and disposal procedures.

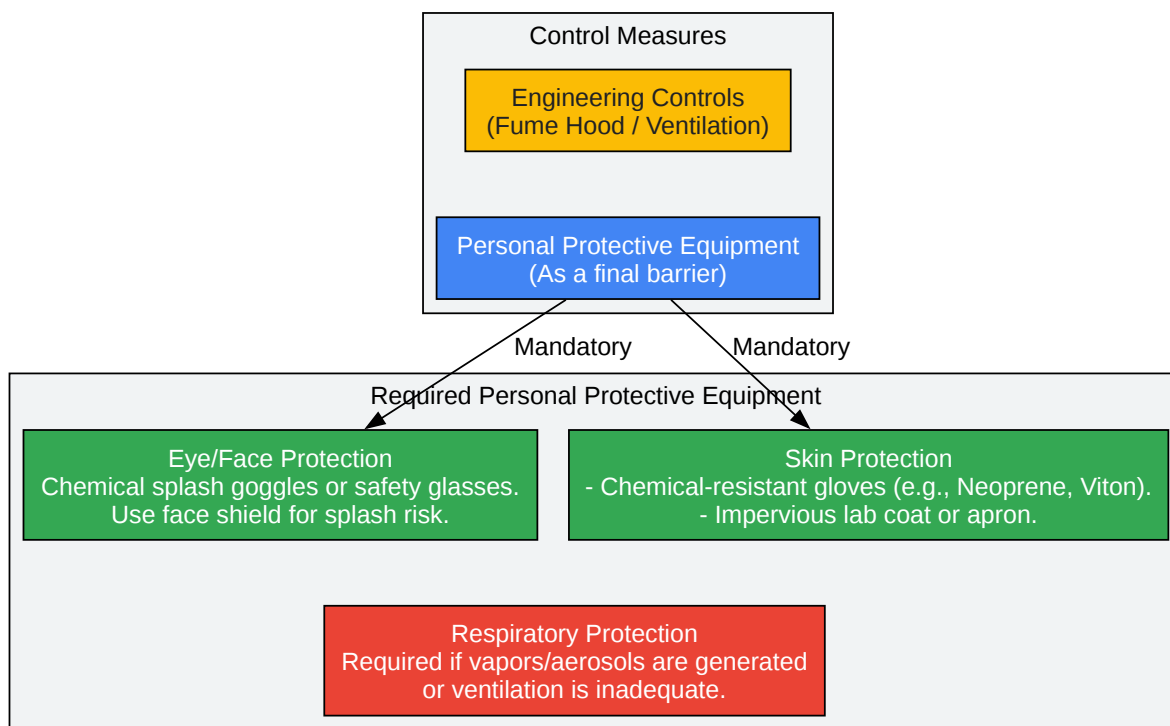
Hazard and Exposure Data

While specific occupational exposure limits for **Diethylene glycol monovinyl ether** have not been established by major regulatory bodies, it is crucial to handle the chemical with care due to potential irritation and other health effects.^{[1][2][3]} The following table summarizes key data; for context, the exposure limit for the related compound Diethylene Glycol Monoethyl Ether is included.

Parameter	Value	Source
Occupational Exposure Limits		
OSHA PEL (Permissible Exposure Limit)	Not Available	[1]
NIOSH REL (Recommended Exposure Limit)	Not Available	[1]
ACGIH TLV (Threshold Limit Value)	Not Available	[1]
WEEL TWA (Workplace Env. Exposure Level) for Diethylene Glycol Monoethyl Ether	25 ppm (8-hour TWA)	[4]
Physical & Chemical Properties		
Appearance	Colorless liquid	[5]
Boiling Point	Approximately 160-165°C	[5]
Density	Approximately 1.08 g/cm ³	[5]
Flash Point	96°C (205°F)	[4][6]
Hazards	Combustible liquid. May cause skin, eye, and respiratory tract irritation.[5][7] Can form explosive peroxides.[6][8]	

Personal Protective Equipment (PPE) Protocol

The selection of PPE is critical to minimize exposure. The following hierarchy should be followed. Always use in conjunction with proper engineering controls like a fume hood.



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Caption: Logical hierarchy for selecting personal protective equipment.

Operational Plan: Handling and Storage

Safe Handling Protocol:

- Ventilation: Always handle **Diethylene glycol monovinyl ether** in a well-ventilated area, preferably inside a chemical fume hood.[1]
- Avoid Contact: Prevent all personal contact, including inhalation of vapors.[9] Wear appropriate PPE as detailed above.

- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources. It is a combustible liquid.
- Equipment: Use explosion-proof electrical and ventilating equipment.[9] Employ non-sparking tools and ground all containers and receiving equipment to prevent static discharge.[9][10]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.[9][11] Facilities should be equipped with an eyewash fountain and safety shower.[1][11]

Storage Protocol:

- Container: Store in a tightly closed, original container.[12] Containers that have been opened must be carefully resealed and kept upright.[12]
- Location: Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[6][9]
- Peroxide Formation: Ethers can form explosive peroxides upon storage, especially after inhibitors are removed.[9] If distillation is performed, test for peroxides beforehand.[6]

Disposal Plan

Chemical waste must be handled and disposed of according to all applicable local, regional, and national regulations. Never dispose of **Diethylene glycol monovinyl ether** down the drain.[12]

Step-by-Step Disposal Guidance:

- Containment: Leave the chemical waste in its original, labeled container if possible, or in a compatible, properly labeled waste container. Do not mix with other waste streams.
- Labeling: Ensure the waste container is clearly labeled with the chemical name and associated hazards.
- Waste Collection: Arrange for pickup through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.

- Contaminated Materials: Any materials used for cleanup (e.g., absorbent pads, contaminated gloves) must also be disposed of as hazardous waste in a sealed container.[11]

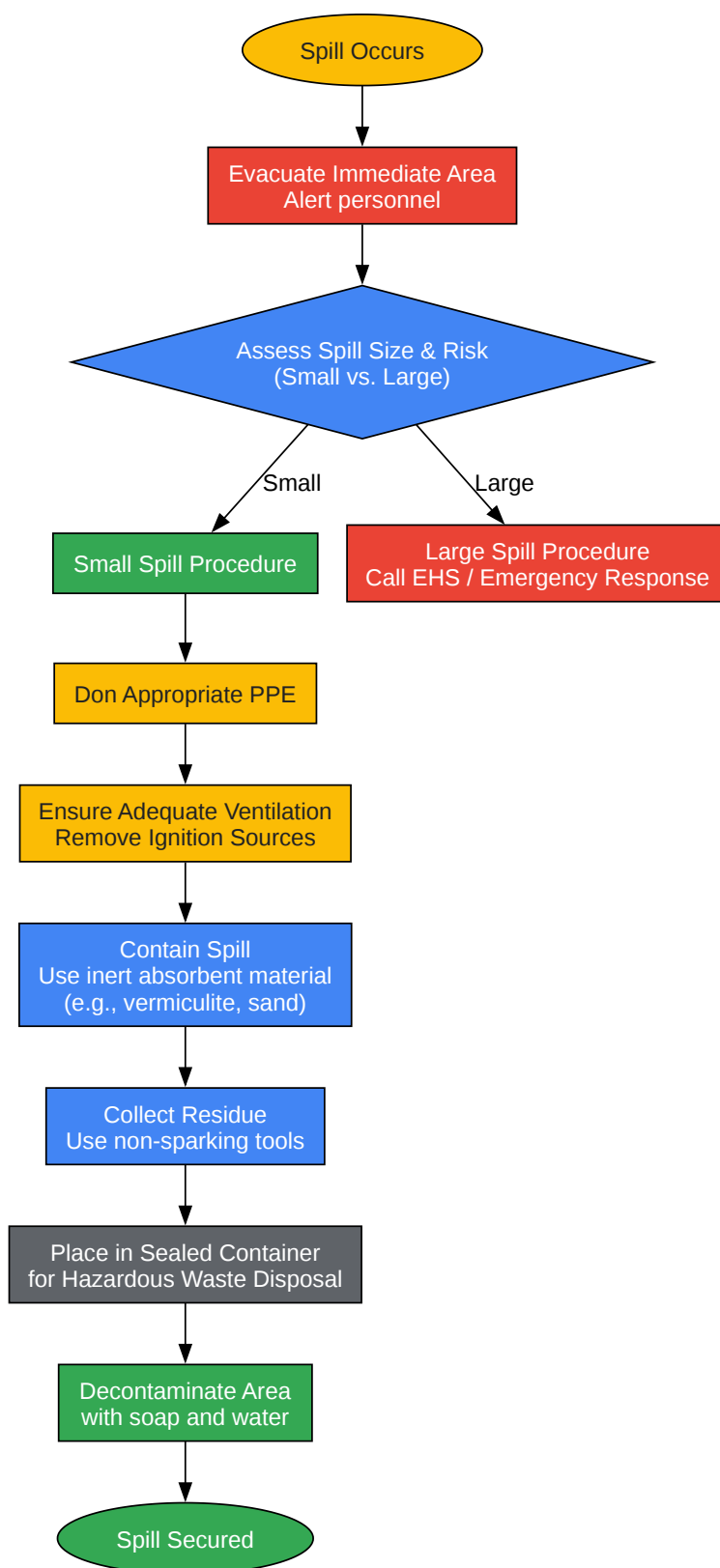
Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11] Remove contact lenses if present and easy to do. Seek medical attention.
- Skin Contact: Take off immediately all contaminated clothing. Rinse the affected skin area with soap and plenty of water.[8]
- Inhalation: Move the person to fresh air. If breathing is difficult or symptoms like coughing or shortness of breath occur, seek immediate medical attention.[8]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and have the victim drink two glasses of water, if conscious.[12] Seek immediate medical attention.

Spill Response Protocol:

The following workflow outlines the procedure for managing a spill.



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